

# Technical Support Center: Preventing Enzymatic Degradation of Glycyl-L-proline in Samples

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## Compound of Interest

Compound Name: Glycyl-L-proline

Cat. No.: B549900

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the enzymatic degradation of **Glycyl-L-proline** in experimental samples.

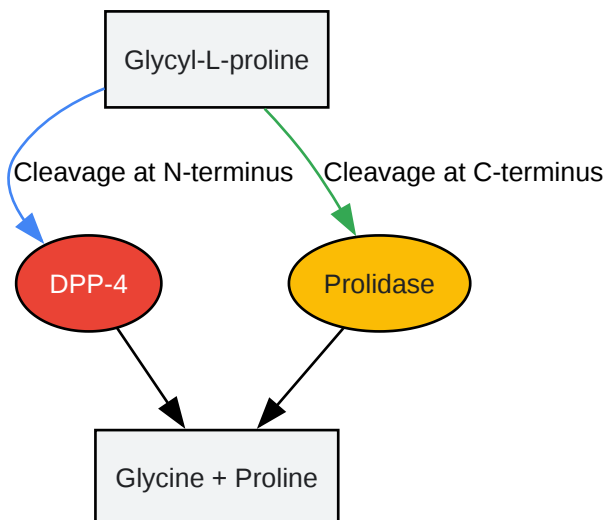
## I. Understanding the Degradation of Glycyl-L-proline

**Glycyl-L-proline** is susceptible to enzymatic cleavage by two primary enzymes: Dipeptidyl Peptidase-4 (DPP-4) and Prolidase (PEPD). Understanding the activity of these enzymes is crucial for preventing the degradation of your peptide in various biological samples.

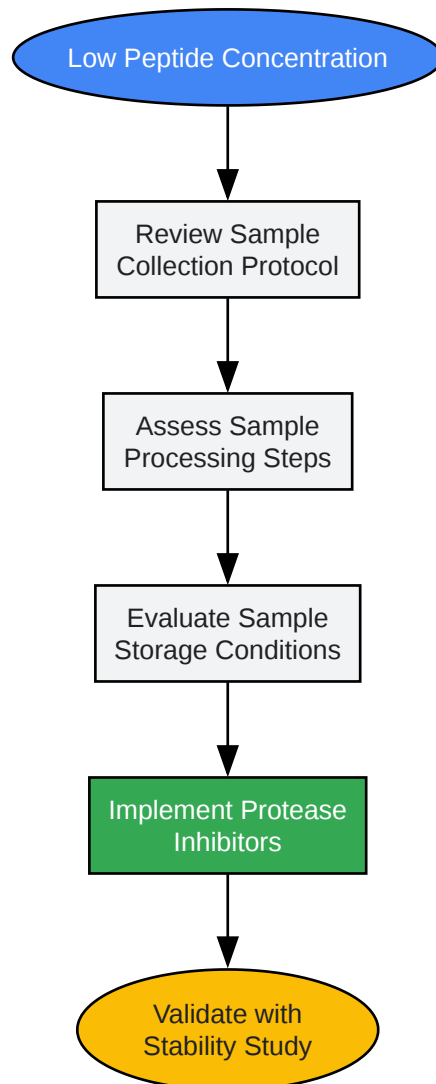
- Dipeptidyl Peptidase-4 (DPP-4): Also known as CD26, this enzyme is a serine exopeptidase that cleaves X-proline dipeptides from the N-terminus of polypeptides.[1] DPP-4 plays a significant role in glucose metabolism by degrading incretins.[2]
- Prolidase (PEPD): This enzyme specifically hydrolyzes dipeptides with a C-terminal proline or hydroxyproline.[3] It is essential for the final step of collagen degradation and the recycling of proline.[3]

## Enzymatic Degradation Pathway of Glycyl-L-proline

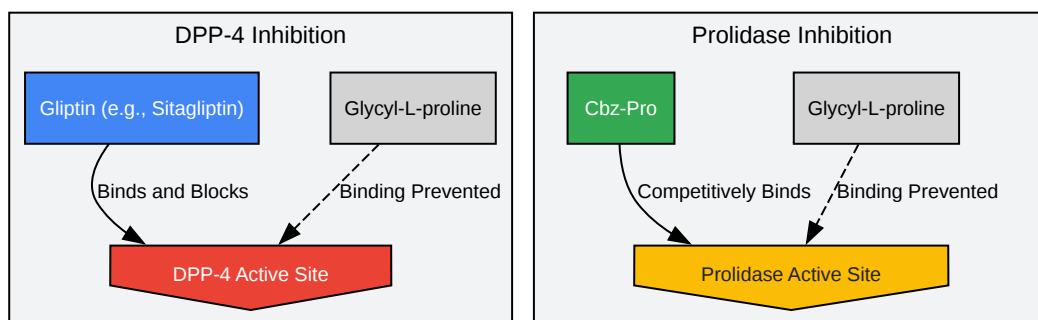
## Glycyl-L-proline Degradation Pathway



## Troubleshooting Glycyl-L-proline Degradation



## Inhibitor Mechanisms of Action



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## References

- 1. [sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- 2. DPP-IV Inhibitors | Johns Hopkins Diabetes Guide [hopkinsguides.com]
- 3. What are PEPD inhibitors and how do they work? [synapse.patsnap.com]
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